

Safe Disposal of Z-Asp-OH: A Procedural Guide

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Compound of Interest

Compound Name: Z-Asp-OH

Cat. No.: B554431

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For researchers, scientists, and professionals in drug development, the proper handling and disposal of chemical reagents like **Z-Asp-OH** (N-Carbobenzyloxy-L-aspartic acid) are paramount for ensuring laboratory safety and environmental compliance. This guide provides essential safety information and a step-by-step disposal plan for **Z-Asp-OH**.

Key Properties of Z-Asp-OH

A summary of the key physical and chemical properties of **Z-Asp-OH** is provided in the table below for easy reference.

Property	Value
Molecular Formula	C ₁₂ H ₁₃ NO ₆ [1][2]
Molecular Weight	267.24 g/mol [1][2]
Appearance	White to off-white crystalline powder[1]
Purity	≥98%[1]
Solubility	Soluble in DMSO, DMF, methanol; sparingly soluble in water[1]
Storage	Store at 2–8°C in a tightly sealed container, protected from moisture and light[1]

Disposal Protocol for Z-Asp-OH

The disposal of **Z-Asp-OH** must be carried out in accordance with local, regional, and institutional chemical safety regulations.^[1] The following is a general procedural guide based on standard laboratory practices for similar chemical compounds.

Step 1: Personal Protective Equipment (PPE)

Before handling **Z-Asp-OH**, ensure you are wearing the appropriate personal protective equipment. This includes:

- Safety goggles or a face shield
- Chemical-resistant gloves
- A lab coat

Step 2: Waste Collection

- Solid Waste:
 - Carefully sweep up any spilled solid **Z-Asp-OH** using appropriate tools to avoid generating dust.
 - Place the collected solid into a clearly labeled, sealed container for chemical waste.
- Liquid Waste (Solutions containing **Z-Asp-OH**):
 - Do not pour solutions containing **Z-Asp-OH** down the drain.
 - Collect all liquid waste in a designated, leak-proof, and clearly labeled container for hazardous chemical waste.

Step 3: Labeling and Storage of Waste

- Clearly label the waste container with "Hazardous Waste" and the full chemical name: "**Z-Asp-OH** (N-Carbobenzyloxy-L-aspartic acid)".
- Store the waste container in a designated, well-ventilated, and secure area, away from incompatible materials, until it can be collected by a licensed chemical waste disposal

service.

Step 4: Decontamination

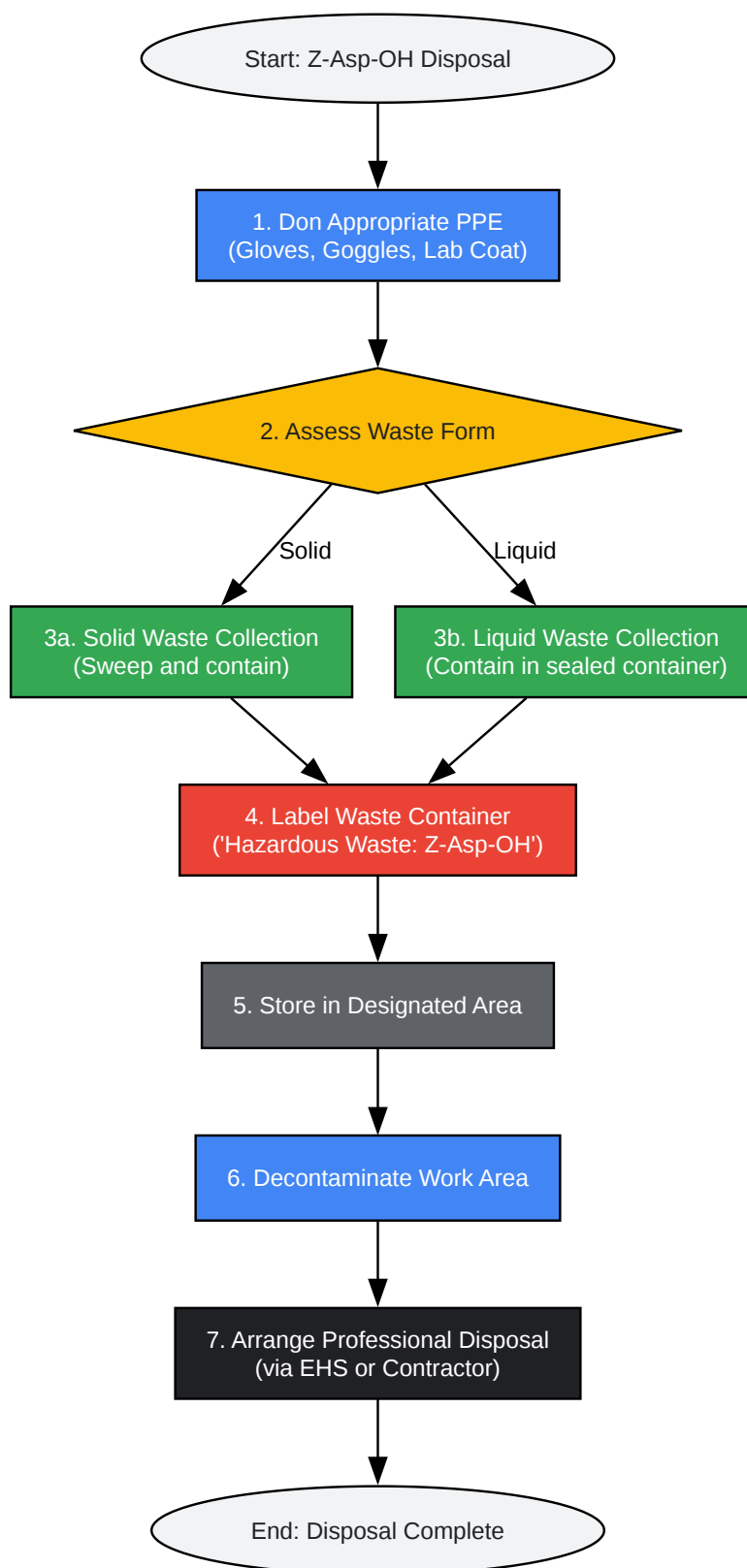
- Thoroughly clean any contaminated surfaces with an appropriate solvent (e.g., methanol, followed by water), collecting the cleaning materials as hazardous waste.
- Wash your hands thoroughly with soap and water after handling the chemical and before leaving the laboratory.

Step 5: Professional Disposal

- Arrange for the collection and disposal of the **Z-Asp-OH** waste through your institution's environmental health and safety (EHS) office or a certified chemical waste disposal contractor.
- Provide the waste disposal service with a copy of the Safety Data Sheet (SDS) for **Z-Asp-OH**.

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **Z-Asp-OH**.



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Caption: Workflow for the safe disposal of **Z-Asp-OH**.

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References

- 1. Z-Asp-OH - SRIRAMCHEM [sriramchem.com]
- 2. advancedchemtech.com [advancedchemtech.com]
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